

An In-depth Technical Guide to Myclobutanil-d9: Properties, Analysis, and Biological Interactions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Myclobutanil-d9

Cat. No.: B10855910

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Myclobutanil-d9**, a deuterated isotopologue of the fungicide myclobutanil. This document details its chemical properties, analytical applications, and known interactions with biological signaling pathways. The information is intended to support research and development activities where precise quantification of myclobutanil is critical.

Core Properties of Myclobutanil-d9

Myclobutanil-d9 is primarily utilized as an internal standard in mass spectrometry-based analytical methods for the quantification of myclobutanil. Its near-identical chemical behavior to the parent compound ensures accurate and reliable measurements in complex matrices.

Property	Value	Source(s)
Molecular Weight	297.83 g/mol	[1][2]
Molecular Formula	C ₁₅ H ₈ D ₉ ClN ₄	[2]
CAS Number	88671-89-0 (unlabeled)	[2]

Note on CAS Number: A specific CAS registry number for **Myclobutanil-d9** is not consistently assigned. The CAS number for the unlabeled parent compound, myclobutanil (88671-89-0), is commonly used for its deuterated analogue.

Analytical Application: Quantification of Myclobutanil

Myclobutanil-d9 is the internal standard of choice for the accurate quantification of myclobutanil in various samples, including agricultural products and biological matrices, using techniques like Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) and Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS).

Experimental Protocol: Quantification of Myclobutanil in a Food Matrix using QuEChERS and LC-MS/MS

This protocol outlines a general procedure for the extraction and analysis of myclobutanil from a food sample, employing **Myclobutanil-d9** as an internal standard. The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a widely adopted sample preparation technique.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

1. Sample Preparation and Homogenization:

- Weigh a representative portion of the food sample (e.g., 10-15 grams of homogenized fruit or vegetable).[\[3\]](#)
- For dry samples, it may be necessary to add a specific volume of water to improve extraction efficiency.[\[3\]](#)
- Transfer the homogenized sample to a 50 mL centrifuge tube.

2. Internal Standard Spiking and Extraction:

- Add a known concentration of **Myclobutanil-d9** internal standard solution to the sample.
- Add 10-15 mL of acetonitrile to the centrifuge tube.[\[3\]](#)
- Add the appropriate QuEChERS extraction salts (e.g., magnesium sulfate, sodium chloride).[\[6\]](#)
- Vigorously shake the tube for 1 minute to ensure thorough mixing and extraction of the analytes into the acetonitrile layer.[\[3\]](#)[\[6\]](#)

3. Centrifugation and Phase Separation:

- Centrifuge the tube to separate the organic and aqueous layers and pellet the solid matrix components.

4. Dispersive Solid-Phase Extraction (d-SPE) Cleanup:

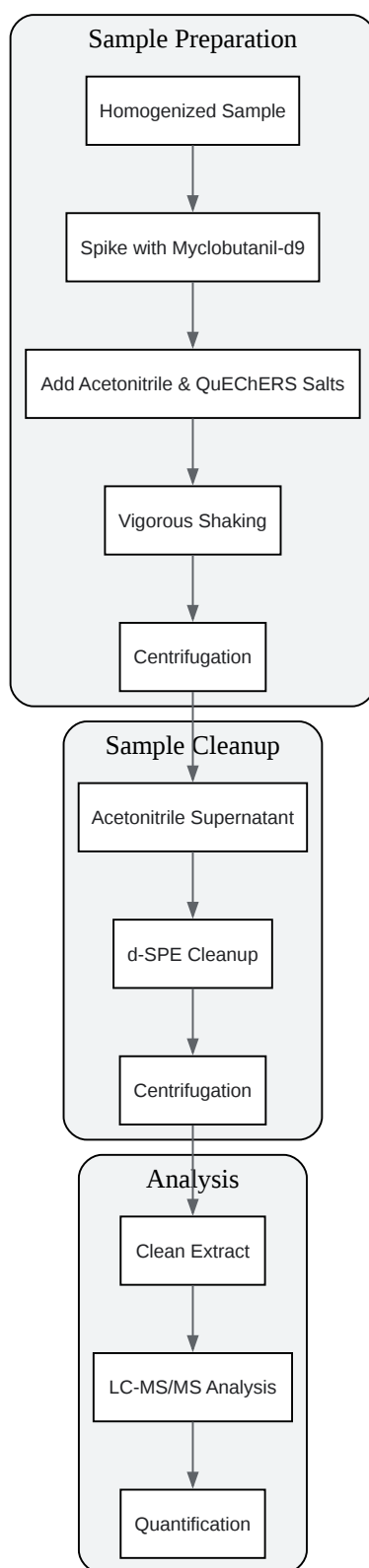
- Transfer an aliquot of the acetonitrile supernatant to a d-SPE tube containing a cleanup sorbent (e.g., primary secondary amine (PSA) to remove organic acids and sugars, and C18 to remove nonpolar interferences).
- Vortex the d-SPE tube and then centrifuge.

5. Analysis by LC-MS/MS:

- Take an aliquot of the cleaned extract for analysis.
- Inject the sample into an LC-MS/MS system.
- Chromatographic Separation: Employ a C18 reversed-phase column with a gradient elution program.
- Mass Spectrometric Detection: Operate the mass spectrometer in positive ion electrospray ionization (ESI+) mode with multiple reaction monitoring (MRM) for specific detection of myclobutanil and **Myclobutanil-d9**.[\[7\]](#)

6. Quantification:

- Quantify the concentration of myclobutanil in the sample by comparing the peak area ratio of the analyte to the **Myclobutanil-d9** internal standard against a calibration curve prepared with known concentrations of myclobutanil and a constant concentration of the internal standard.



[Click to download full resolution via product page](#)

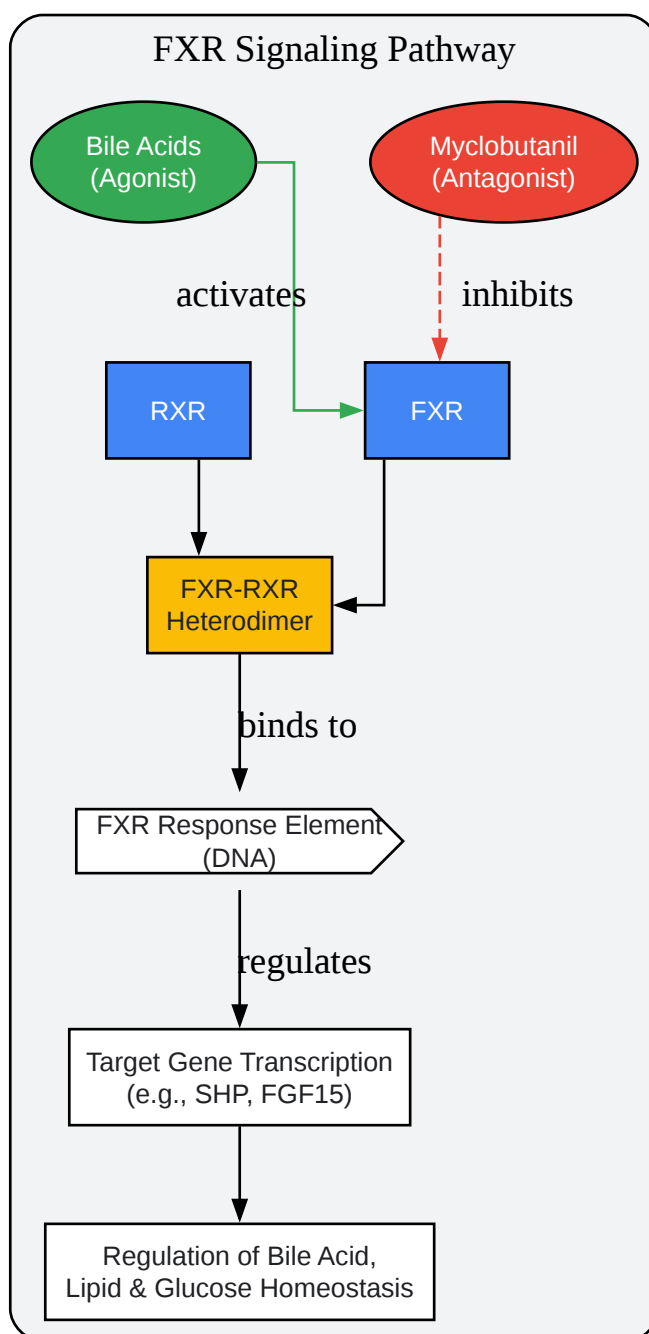
Experimental Workflow for Myclobutanil Quantification.

Biological Interactions and Signaling Pathways

Myclobutanil is known to interact with several biological pathways, primarily through its action as a fungicide by inhibiting ergosterol biosynthesis.^[8] Emerging research also points to its effects on mammalian signaling pathways.

Farnesoid X Receptor (FXR) Antagonism

Recent studies have identified myclobutanil as an antagonist of the Farnesoid X receptor (FXR), a nuclear receptor that plays a crucial role in regulating bile acid, lipid, and glucose homeostasis.^{[9][10]} Myclobutanil has been shown to inhibit FXR activity in a dose-dependent manner. This antagonism can disrupt the normal FXR signaling cascade, which involves the regulation of target genes such as the small heterodimer partner (SHP) and fibroblast growth factor 15 (FGF15).^{[9][10]}



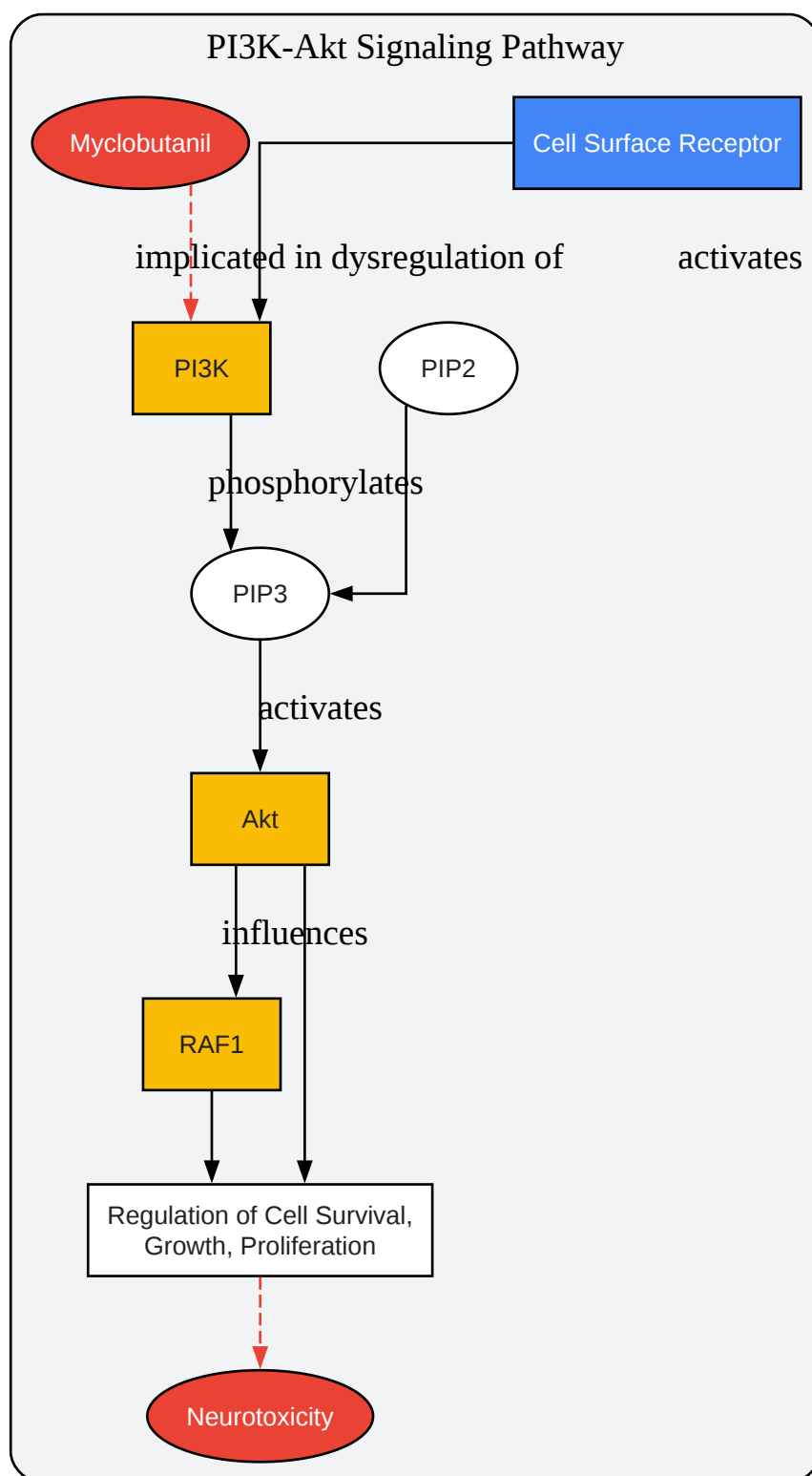
[Click to download full resolution via product page](#)

Myclobutanil's Antagonistic Effect on FXR Signaling.

Implication in PI3K-Akt Signaling and Neurotoxicity

Studies have also linked myclobutanil exposure to neurotoxicity through the modulation of multiple signaling pathways, with the PI3K-Akt signaling pathway being of particular interest.

[11][12] The PI3K-Akt pathway is a critical regulator of cell survival, growth, and proliferation. Dysregulation of this pathway by myclobutanil may contribute to its observed neurotoxic effects. Research suggests that RAF1, a key component of the MAPK/ERK pathway which can be influenced by Akt, is a significant target of myclobutanil.[11][12]



[Click to download full resolution via product page](#)

Myclobutanil's Implication in the PI3K-Akt Pathway.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Myclobutanil induces neurotoxicity by activating autophagy and apoptosis in zebrafish larvae (Danio rerio) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. QuEChERS Method Simplified: Key Steps and Applications | Separation Science [sepscience.com]
- 3. blog.teledynetekmar.com [blog.teledynetekmar.com]
- 4. QuEChERS Method for Pesticide Residue Analysis | Phenomenex [phenomenex.com]
- 5. measurlabs.com [measurlabs.com]
- 6. google.com [google.com]
- 7. wadsworth.org [wadsworth.org]
- 8. researchgate.net [researchgate.net]
- 9. Myclobutanil-mediated alteration of liver-gut FXR signaling in mice - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Myclobutanil-mediated alteration of liver-gut FXR signaling in mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Neurotoxic mechanisms of the pesticide myclobutanil: integration of network toxicology, transcriptomics, and molecular simulation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. tandfonline.com [tandfonline.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Myclobutanil-d9: Properties, Analysis, and Biological Interactions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10855910#myclobutanil-d9-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com